

Essential Safety and Operational Guide for Handling Y1R Probe-1

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Compound of Interest

Compound Name: Y1R probe-1

Cat. No.: B12409071

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Y1R probe-1**. It outlines essential personal protective equipment (PPE), handling procedures, and disposal plans to ensure a safe laboratory environment.

Chemical and Physical Properties

Y1R probe-1, also known as Compound 39, is a high-affinity fluorescent probe for the Neuropeptide Y Y1 Receptor, primarily used in cancer research.^{[1][2][3][4]} Below is a summary of its key properties.

Property	Value
Chemical Name	Y1R probe-1 (Compound 39) ^{[1][2][3]}
CAS Number	2773476-41-6 ^{[2][3]}
Molecular Formula	C64H71F3N10O12 ^{[2][3]}
Molecular Weight	1229.30 g/mol ^[2]
Appearance	Powder ^[2]
Storage Conditions	2 years at -20°C (Powder) ^[2] , 2 weeks at 4°C in DMSO, 6 months at -80°C in DMSO ^[2]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **Y1R probe-1** to determine the specific PPE required.^[5] The following table summarizes the recommended PPE for various stages of handling.

Area of Protection	Required PPE	Specifications and Recommendations
Body Protection	Laboratory Coat	Fire-resistant coats are recommended, especially when working with flammable solvents like DMSO.[6]
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must meet ANSI Z87.1 standard.[5][7] A face shield should be worn over safety glasses or goggles during procedures with a high risk of splashes.[6][7]
Hand Protection	Disposable Nitrile Gloves	Double-gloving is recommended for enhanced protection.[5] For handling chemicals of unknown toxicity, consider wearing a flexible laminate glove (e.g., Silver Shield) under a pair of heavy-duty, chemically resistant outer gloves.[7]
Foot Protection	Closed-Toe Shoes	Required for all laboratory work to protect against spills and falling objects.[5][6]
Respiratory Protection	Respirator (if necessary)	An N95, half-mask, or full-face respirator may be necessary when working with the powder outside of a fume hood or in poorly ventilated areas to avoid inhalation.[6]

Experimental Protocols and Handling Procedures

Receiving and Storage:

- Upon receiving the shipment, inspect the packaging for any signs of damage or leakage.
- Wear appropriate PPE (lab coat, gloves, and safety glasses) when handling the package.
- Store the compound as recommended: the powder form should be stored at -20°C for long-term stability.^[2]

Preparation of Stock Solutions:

- All work with the powdered form of **Y1R probe-1** should be conducted in a certified chemical fume hood to minimize inhalation risk.
- Before weighing, ensure all necessary equipment (analytical balance, spatulas, weigh boats) is clean and readily available.
- Wear double nitrile gloves, a lab coat, and safety goggles. A face shield is recommended during powder handling.
- Carefully weigh the desired amount of the probe.
- To prepare a stock solution in DMSO, slowly add the solvent to the powder to avoid splashing. Ensure the vial is securely capped and vortex or sonicate until the probe is fully dissolved.
- Store stock solutions at 4°C for short-term use (up to 2 weeks) or at -80°C for longer-term storage (up to 6 months).^[2]

Use in Experiments:

- When diluting the stock solution to working concentrations, continue to wear all recommended PPE.
- Conduct all experimental procedures involving the probe in a well-ventilated area.
- Avoid direct contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.
- Do not eat, drink, or smoke in the laboratory.

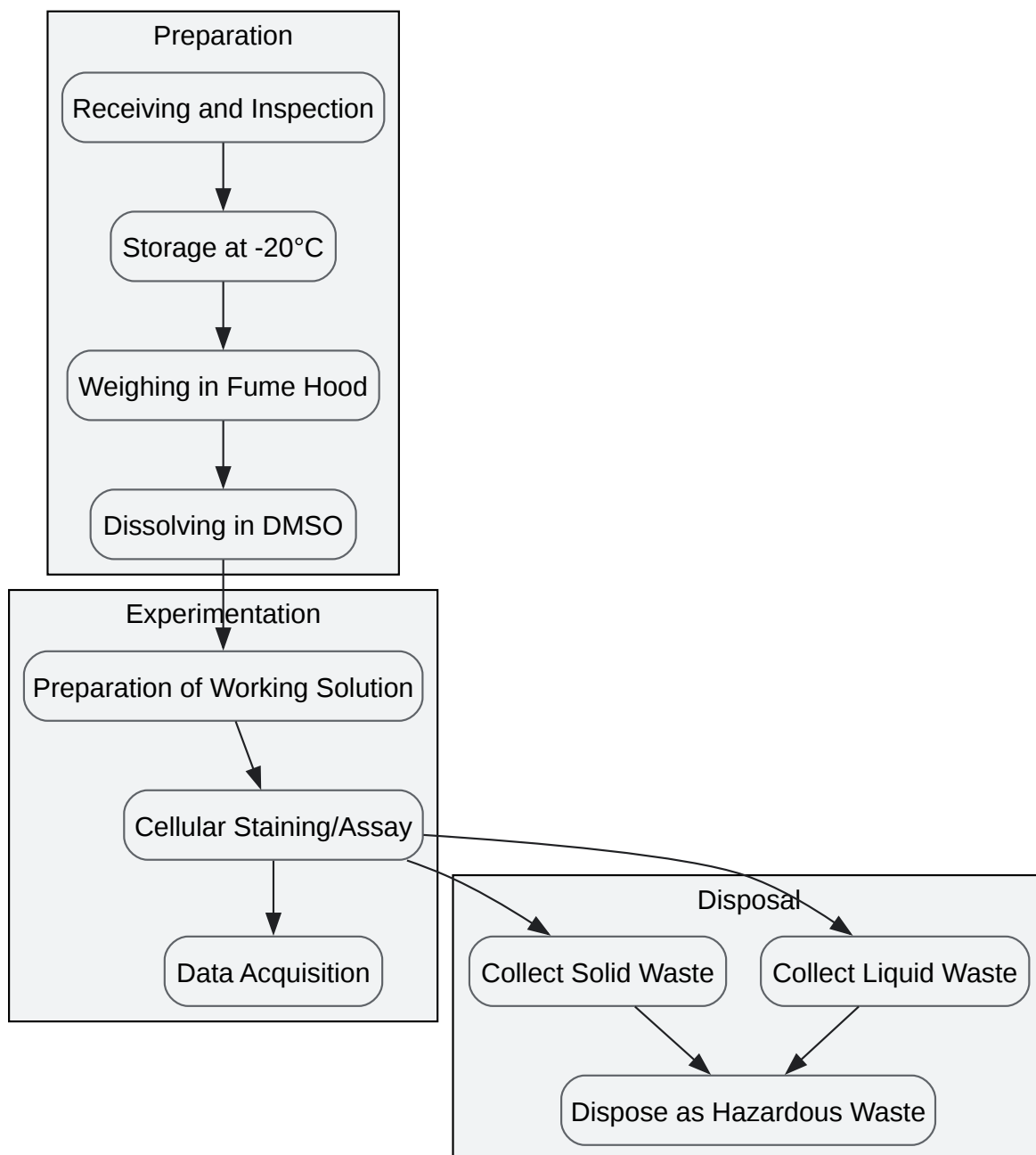
Disposal Plan

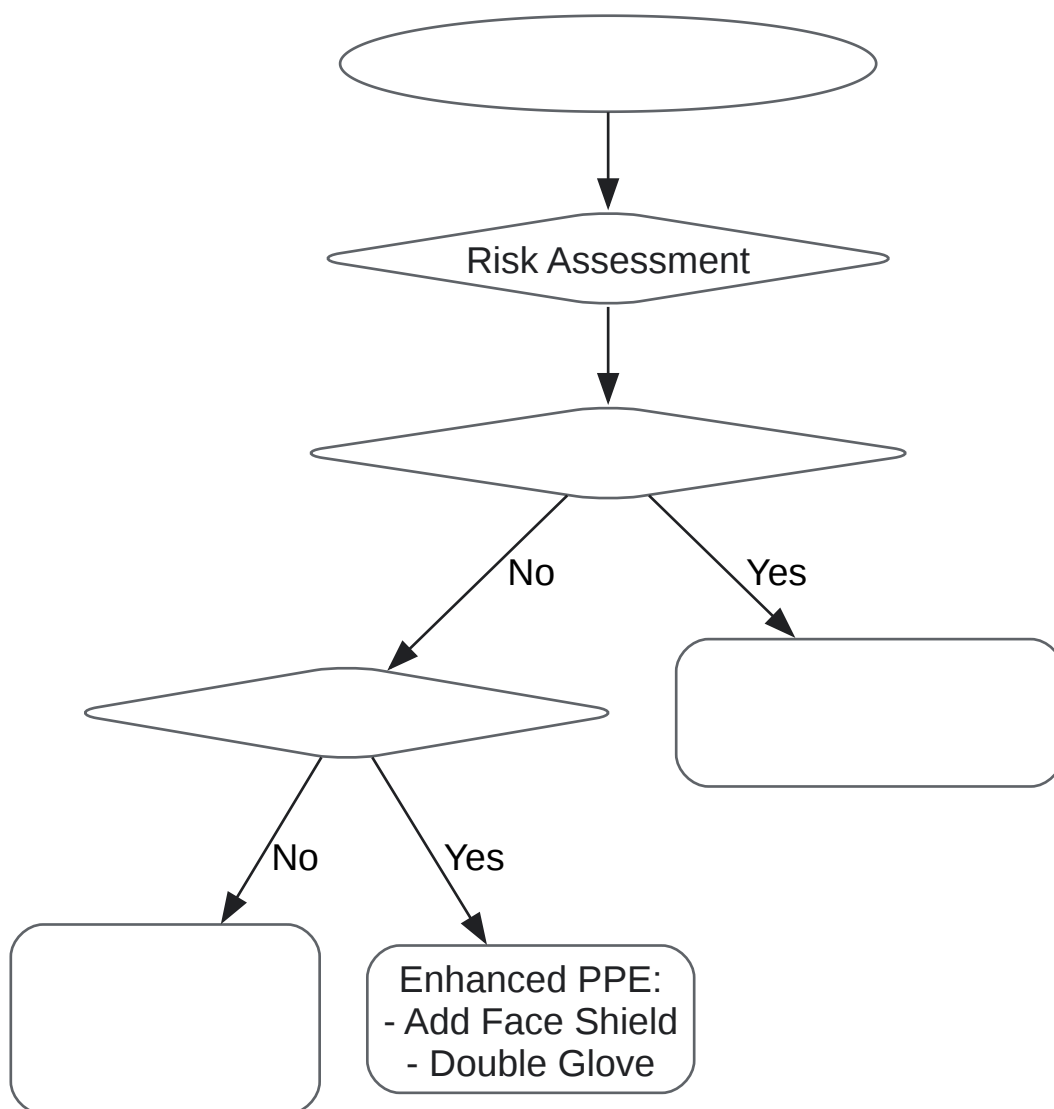
All waste contaminated with **Y1R probe-1** should be treated as hazardous chemical waste.

- Solid Waste: This includes contaminated gloves, weigh boats, pipette tips, and vials.
 - Collect all solid waste in a designated, clearly labeled hazardous waste container.
 - The container should be kept closed when not in use.
- Liquid Waste: This includes unused stock solutions, working solutions, and contaminated media.
 - Collect all liquid waste in a sealed, leak-proof, and clearly labeled hazardous waste container.
 - Do not dispose of liquid waste containing **Y1R probe-1** down the drain.[\[8\]](#)
- Follow your institution's specific guidelines for the disposal of chemical waste. If the probe is used in experiments with biological materials, follow the appropriate guidelines for biohazardous or multi-hazardous waste disposal.[\[9\]](#)[\[10\]](#)

Visualizations

The following diagrams illustrate the experimental workflow for handling **Y1R probe-1** and the logical relationship for PPE selection.





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